

"How to prepare stock solutions of Metallo- β -lactamase-IN-13 for experiments"

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Compound of Interest

Compound Name: Metallo- β -lactamase-IN-13

Cat. No.: B15137720

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Application Notes and Protocols for Metallo- β -lactamase-IN-13

Audience: Researchers, scientists, and drug development professionals.

Introduction

Metallo- β -lactamase-IN-13 is a potent, pan-inhibitor of metallo- β -lactamases (MBLs), a class of zinc-dependent enzymes that confer broad-spectrum resistance to β -lactam antibiotics in Gram-negative bacteria.[1] This document provides detailed protocols for the preparation of stock solutions of Metallo- β -lactamase-IN-13 for use in various in vitro and in vivo experimental settings. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key quantitative data for Metallo- β -lactamase-IN-13 is presented in the table below for easy reference.

Property	Value
Molecular Weight	441.41 g/mol [1]
Chemical Formula	C ₁₅ H ₁₀ F ₃ N ₇ O ₂ S ₂ [1]
CAS Number	1802366-23-9[1]
Appearance	Solid[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Storage of Solid	Store at -20°C for long-term storage.
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Safety Precautions

As a specific Safety Data Sheet (SDS) for Metallo-β-lactamase-IN-13 is not readily available, general laboratory safety precautions should be strictly followed when handling this compound.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

This protocol describes the preparation of a high-concentration stock solution of Metallo-β-lactamase-IN-13 in DMSO. The final concentration should be determined based on the solubility of the specific batch of the compound and the requirements of the experiment. It is recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Materials:

- Metallo-β-lactamase-IN-13 (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Equilibration: Allow the vial containing solid Metallo-β-lactamase-IN-13 to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the compound using a calibrated analytical balance. Perform this step in a chemical fume hood.
- Dissolution:
 - Transfer the weighed compound to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
 - Example Calculation for a 10 mM Stock Solution:
 - To prepare 1 mL of a 10 mM stock solution, you would need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * 441.41 \text{ g/mol} * (1 \text{ mg} / 0.001 \text{ g}) = 4.41 \text{ mg}$
 - Dissolve 4.41 mg of Metallo-β-lactamase-IN-13 in 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but be cautious of potential compound degradation at elevated temperatures. Visually inspect the solution to ensure there are no undissolved particles.

- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability.

Working solutions are typically prepared by diluting the high-concentration stock solution in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

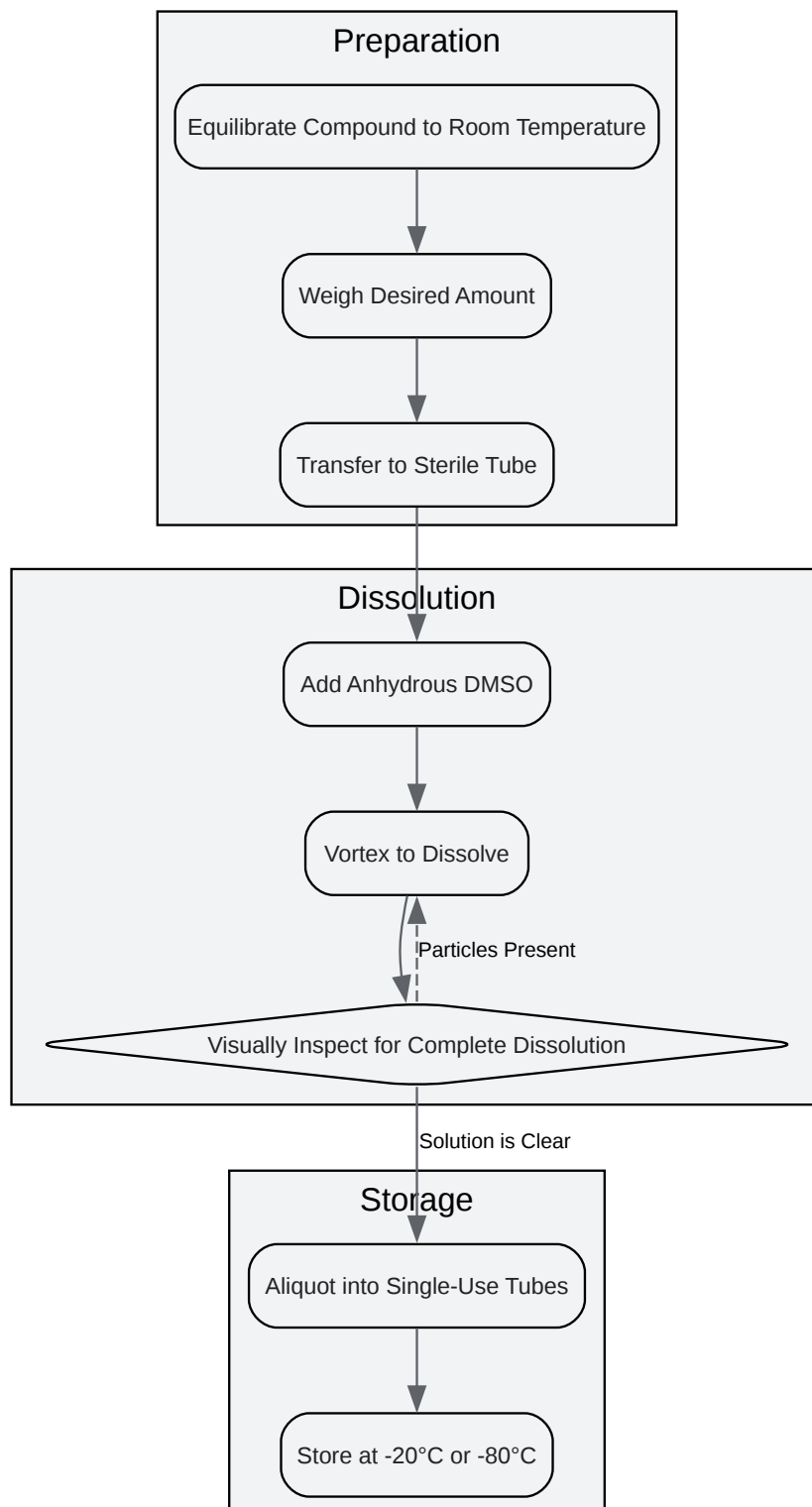
- **DMSO Concentration:** When preparing working solutions for cell-based assays, ensure that the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-induced toxicity.
- **Aqueous Solubility:** Metallo- β -lactamase-IN-13 may have limited solubility in aqueous solutions. It is crucial to ensure that the compound remains in solution at the final working concentration. A serial dilution approach is recommended.

Procedure:

- **Thawing:** Thaw a single aliquot of the high-concentration stock solution at room temperature.
- **Serial Dilution:** Perform a series of dilutions of the stock solution with the desired aqueous buffer (e.g., PBS, HEPES) or cell culture medium to achieve the final working concentration.
- **Mixing:** Gently mix the working solution after each dilution step.
- **Use:** Use the freshly prepared working solution in your experiments immediately. Do not store aqueous working solutions for extended periods unless their stability has been verified.

Visualizations

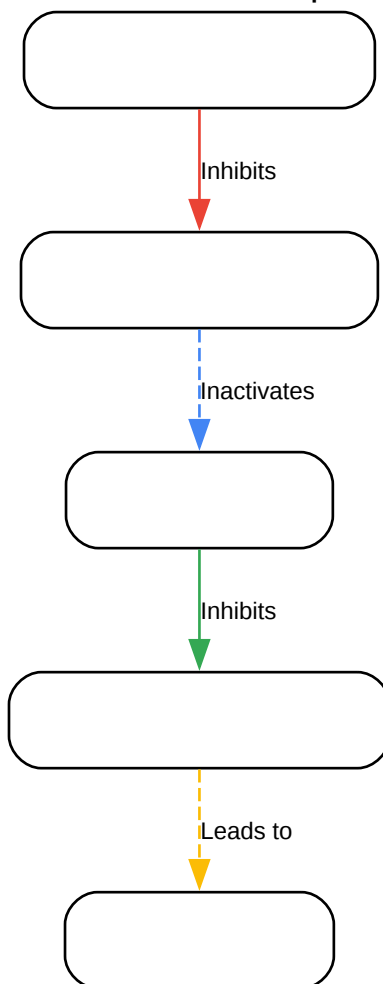
The following diagram illustrates the general workflow for preparing a stock solution of Metallo- β -lactamase-IN-13.

Workflow for Metallo- β -lactamase-IN-13 Stock Solution Preparation[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stock solution.

Metallo- β -lactamase-IN-13 acts by inhibiting metallo- β -lactamases, thereby preventing the inactivation of β -lactam antibiotics. The diagram below shows a simplified representation of this mechanism of action.

Mechanism of Action of Metallo- β -lactamase-IN-13



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Caption: Metallo- β -lactamase-IN-13 mechanism.

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References

- 1. cymitquimica.com [cymitquimica.com]
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